

Application Note: Palladium-Catalyzed Synthesis of 3-Cyclopropyl-1H-indene

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Compound of Interest

Compound Name: 3-Cyclopropyl-1H-indene

Cat. No.: B15416488

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Introduction

The indene scaffold is a privileged structural motif found in numerous biologically active compounds and functional materials.^{[1][2]} The incorporation of a cyclopropyl group can significantly modulate the physicochemical and pharmacological properties of a molecule, often leading to improved metabolic stability, binding affinity, and cell permeability. This application note describes a robust and efficient palladium-catalyzed Suzuki-Miyaura cross-coupling reaction for the synthesis of **3-Cyclopropyl-1H-indene**, a valuable building block for drug discovery and materials science.

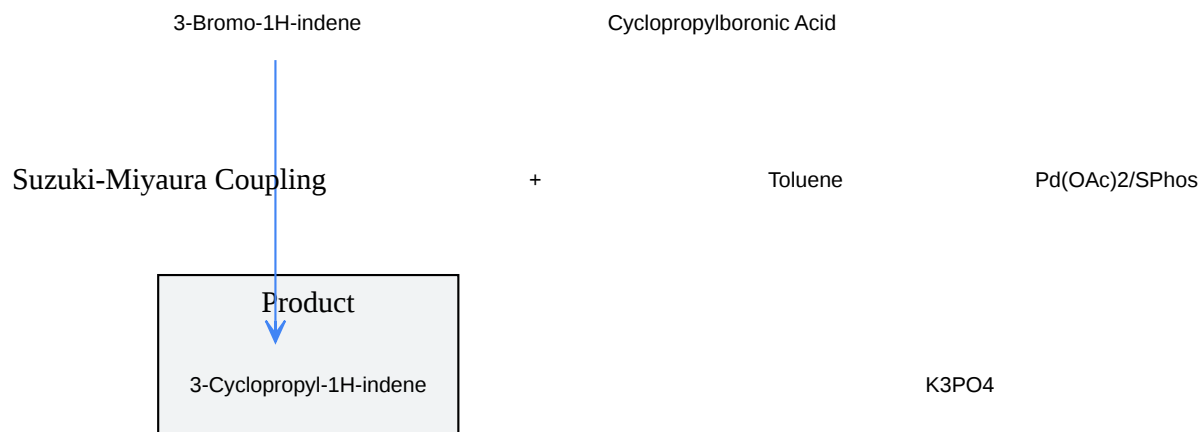
Significance

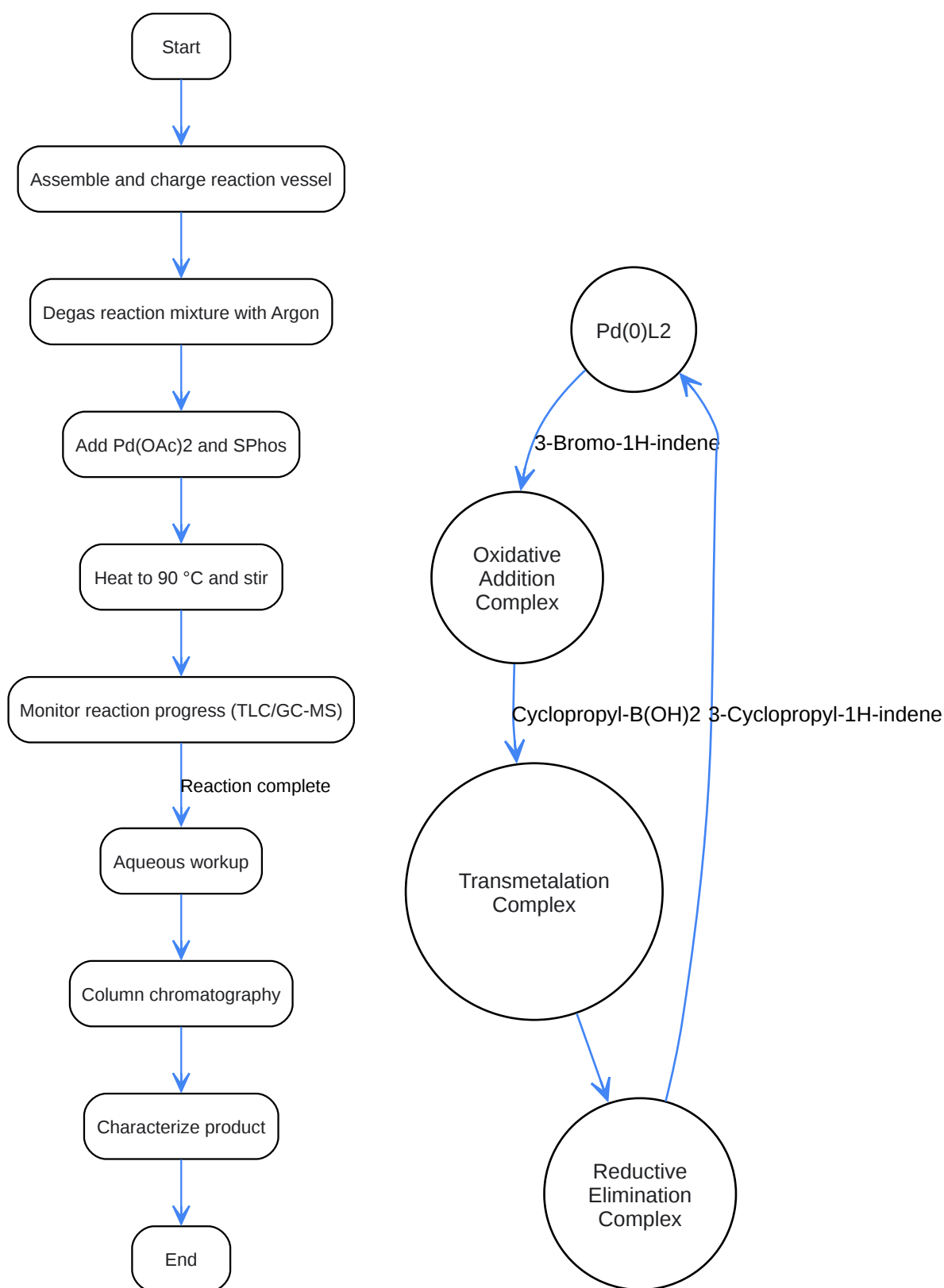
The development of novel synthetic methodologies for accessing functionalized indene derivatives is of significant interest to the pharmaceutical and materials science industries. The **3-Cyclopropyl-1H-indene** core can be further elaborated to generate a diverse library of compounds for screening in various biological assays or for the development of advanced organic materials. The described protocol offers a reliable and scalable method for the preparation of this key intermediate.

Reaction Principle

The synthesis of **3-Cyclopropyl-1H-indene** is achieved via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction between 3-bromo-1H-indene and cyclopropylboronic acid. The reaction proceeds through a catalytic cycle involving oxidative addition of the palladium(0) catalyst to the aryl bromide, transmetalation with the boronic acid, and reductive elimination to yield the desired product and regenerate the active catalyst.

Reaction Scheme





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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